

Technical Whitepaper: (R)-Stiripentol-d9 in Chiral Bioanalysis

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Compound of Interest

Compound Name: (R)-Stiripentol-d9

Cat. No.: B1163807

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Executive Summary

This technical guide details the physicochemical properties, bioanalytical applications, and handling protocols for **(R)-Stiripentol-d9**, the deuterated isotopologue of the pharmacologically active (R)-enantiomer of Stiripentol.

Stiripentol (Diacomit®) is an anticonvulsant indicated for Dravet syndrome.^{[1][2][3]} While clinically administered as a racemate, the (R)-enantiomer exhibits approximately 2.5-fold greater potency than the (S)-enantiomer.^[3] Consequently, high-precision pharmacokinetic (PK) studies increasingly demand chiral separation. **(R)-Stiripentol-d9** serves as the critical Internal Standard (IS) for these assays, enabling Isotope Dilution Mass Spectrometry (IDMS) to correct for matrix effects, extraction efficiency, and ionization suppression with stereochemical specificity.

Chemical Identity & Physicochemical Profile^{[3][4][5]} ^{[6][7][8]}

The nomenclature for deuterated chiral compounds can be complex regarding Chemical Abstracts Service (CAS) registration. While the racemic deuterated form has a specific CAS,

the enantiopure (R)-d9 often relies on the parent CAS for regulatory descriptions or custom synthesis registry numbers.

Core Identifiers

Parameter	Data	Notes
Chemical Name	(R)-1-(1,3-benzodioxol-5-yl)-4,4-dimethyl-d9-1-penten-3-ol	Deuterium typically labels the tert-butyl group.
CAS Number (Racemic d9)	1185239-64-8	Often used for procurement if enantiopurity is not specified.
CAS Number (Unlabeled R)	144017-65-2	Reference for the stereochemical parent. [4]
Molecular Formula		9 Deuterium atoms replace 9 Hydrogens. [5] [6]
Molecular Weight	243.35 g/mol	Unlabeled Stiripentol is 234.29 g/mol .
Isotopic Purity	Deuterated forms	Critical to minimize "M0" contribution to the analyte signal.
Chiral Purity (ee)	(R)-enantiomer	Essential for chiral LC-MS/MS to prevent peak splitting.

Structural Configuration

The deuterium labeling is strategically placed on the tert-butyl group. This location is metabolically stable and resistant to Hydrogen/Deuterium (H/D) exchange in aqueous media, unlike protons adjacent to hydroxyl or carbonyl groups.

- SMILES (Isomeric):[2H]C([2H])([2H])C(C(O)/C=C/C1=CC2=C(OCO2)C=C1)(C([2H])([2H])[2H])C([2H])([2H])[2H]

Technical Application: Chiral LC-MS/MS

The Necessity of Chiral Internal Standards

In non-chiral chromatography, a racemic internal standard (d9-racemate) suffices because the (R) and (S) enantiomers co-elute as a single peak. However, in chiral chromatography, the (R) and (S) forms are separated.

- Scenario A: Using Racemic d9 IS: The mass spectrometer detects two distinct IS peaks (R-d9 and S-d9). You must integrate the R-d9 peak to normalize the R-analyte.
- Scenario B: Using (R)-d9 IS: The mass spectrometer detects a single IS peak that co-elutes perfectly with the (R)-analyte. This is the "Gold Standard" for reducing integration errors and improving signal-to-noise ratios in trace analysis.

Mechanism of Action (Bioanalysis)

(R)-Stiripentol-d9 acts via Isotope Dilution. It is spiked into the biological matrix (plasma/serum) before extraction. Because it is chemically identical to the analyte (except for mass), it compensates for:

- Extraction Recovery: If 20% of the drug is lost during protein precipitation, 20% of the IS is also lost. The ratio remains constant.
- Matrix Effects: Co-eluting phospholipids often suppress ionization in ESI+. Since (R)-d9 co-elutes exactly with (R)-Stiripentol, both experience identical suppression, negating the error.

Experimental Protocol: Chiral Quantification

Objective: Quantify (R)-Stiripentol in human plasma using **(R)-Stiripentol-d9** as the internal standard.

Reagents & Preparation

- Stock Solution: Dissolve 1 mg **(R)-Stiripentol-d9** in 1 mL Methanol (1 mg/mL). Store at -20°C.
- Working IS Solution: Dilute stock to 500 ng/mL in 50:50 Methanol:Water.

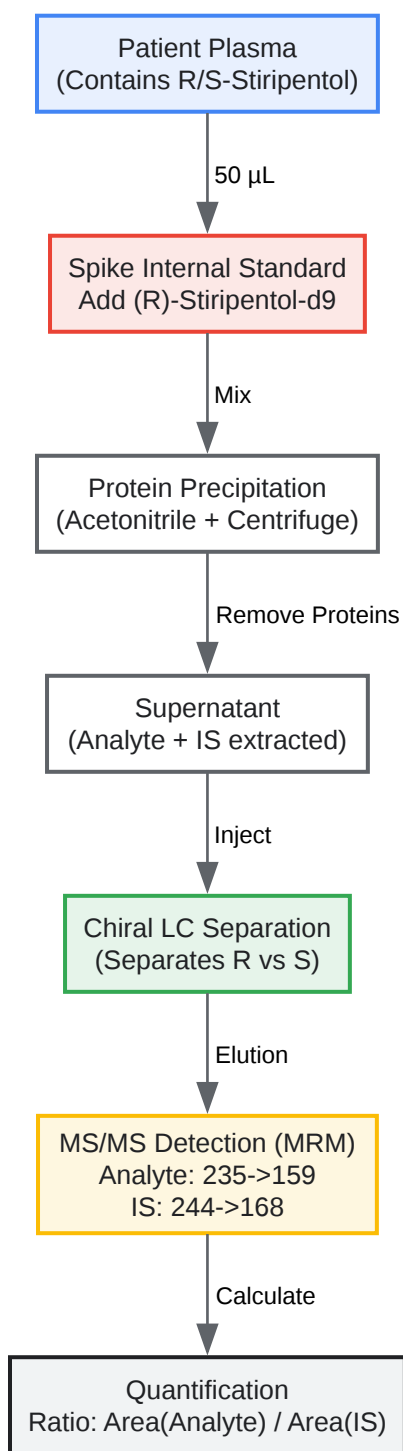
Sample Preparation (Protein Precipitation)

- Aliquot: Transfer 50 µL of patient plasma into a 1.5 mL centrifuge tube.
- Spike IS: Add 20 µL of Working IS Solution (**((R)-Stiripentol-d9)**). Vortex gently (10 sec).
- Precipitate: Add 200 µL of ice-cold Acetonitrile (ACN) containing 0.1% Formic Acid.
- Vortex/Centrifuge: Vortex vigorously (1 min) to precipitate proteins. Centrifuge at 14,000 x g for 10 min at 4°C.
- Transfer: Transfer 100 µL of the clear supernatant to an autosampler vial containing 100 µL of Mobile Phase A (Water + 2mM Ammonium Acetate).

LC-MS/MS Conditions

- Column: Chiralpak IG-3 or Lux Amylose-2 (3 µm, 150 x 2.1 mm). Note: Reverse Phase Chiral Mode.
- Mobile Phase:
 - A: 2 mM Ammonium Acetate in Water.
 - B: Acetonitrile.
 - Isocratic:[\[7\]](#) 60% B / 40% A (Adjust based on column retention).
- Ionization: ESI Positive Mode (ESI+).
- MRM Transitions:
 - Analyte ((R)-Stiripentol):
(Loss of benzene ring fragment).
 - Internal Standard (**((R)-Stiripentol-d9)**):
(Mass shift +9 retained in fragment).

Workflow Visualization



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Figure 1: Chiral Bioanalytical Workflow using **(R)-Stiripentol-d9**. The IS tracks the analyte through extraction and ionization steps.

Metabolic & Pharmacologic Context[1][3][5][7][8][10][11][12]

Understanding the biological fate of Stiripentol validates the need for chiral specificity.

Stereoselective Metabolism

Stiripentol undergoes extensive metabolism by Cytochrome P450 enzymes. The methylenedioxy ring cleavage is a primary pathway.

- Key Enzymes: CYP1A2, CYP2C19, CYP3A4.[8]
- Chiral Inversion: Unlike some profens (e.g., ibuprofen), Stiripentol does not undergo significant chiral inversion in humans, meaning the (R) and (S) ratios remain distinct and driven by their individual clearance rates.
- Potency: The (R)-enantiomer is roughly 2.5x more potent as an anticonvulsant than the (S)-enantiomer.[3]

Metabolic Interaction Pathway



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Figure 2: Simplified metabolic pathway. The d9 label on the t-butyl group (far from the methylenedioxy ring) remains stable during primary oxidative metabolism.

Handling and Stability

To ensure scientific integrity, strictly adhere to these storage protocols. Deuterated standards are expensive and hygroscopic.

- Storage: Store solid powder at -20°C under desiccated conditions. Protect from light.
- Solubility: Soluble in Methanol, Acetonitrile, and DMSO.

- Stability in Solution:
 - Stock solutions (Methanol) are stable for 6 months at -20°C.
 - Working solutions (Water/MeOH) should be prepared weekly to prevent deuterium exchange (though rare on t-butyl) or adsorption to glass.
- Isotope Effect: The retention time of deuterated compounds can shift slightly (usually eluting slightly earlier) compared to the unlabeled compound due to the deuterium isotope effect on lipophilicity. In chiral chromatography, ensure the integration window is wide enough to capture the IS peak if a slight shift occurs.

References

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